

An In-depth Technical Guide to the Chemical Structure and Properties of Ivermectin

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Compound of Interest

Compound Name: *Iveme*

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Abstract

Ivermectin is a potent, broad-spectrum antiparasitic agent belonging to the avermectin class of 16-membered macrocyclic lactones. It is a semi-synthetic derivative of avermectin, a fermentation product of the soil actinomycete *Streptomyces avermitilis*. Structurally, ivermectin is a mixture of two homologous compounds: primarily 22,23-dihydroavermectin B1a (H₂B1a), which constitutes at least 80% of the mixture, and 22,23-dihydroavermectin B1b (H₂B1b) at 20% or less.^[1] Its mechanism of action involves the high-affinity, allosteric modulation of glutamate-gated chloride channels (GluClRs) in the nerve and muscle cells of invertebrates, leading to hyperpolarization, paralysis, and subsequent death of the parasite.^{[1][2][3]} This guide provides a detailed examination of its chemical structure, physicochemical properties, synthesis, and mechanism of action.

Chemical Structure and Composition

Ivermectin is not a single chemical entity but a mixture of two closely related analogues. The major component, H₂B1a, differs from the minor component, H₂B1b, only by a methylene group at the C-25 position; H₂B1a possesses a sec-butyl side chain, whereas H₂B1b has an isopropyl side chain.^[1] This difference arises from the incorporation of either L-isoleucine or L-valine precursors during the biosynthesis of the avermectin precursors by *S. avermitilis*.

The core structure is a complex pentacyclic lactone, which includes a spiroketal system and is glycosidically linked to an oleandrose disaccharide at the C-13 position. The semi-synthetic modification from the natural avermectins involves the selective catalytic hydrogenation of the double bond at the C-22 to C-23 position, a process that enhances the compound's safety and efficacy profile.^[1]

IUPAC Nomenclature

- Ivermectin B1a: (1R,4S,5'S,6R,6'R,8R,10E,12S,13S,14E,16E,20R,21R,24S)-6'-[(2S)-butan-2-yl]-21,24-dihydroxy-12-[(2R,4S,5S,6S)-5-[(2S,4S,5S,6S)-5-hydroxy-4-methoxy-6-methyloxan-2-yl]oxy-4-methoxy-6-methyloxan-2-yl]oxy-5',11,13,22-tetramethylspiro[3,7,19-trioxatetracyclo[15.6.1.1⁴,⁸.0²⁰,²⁴]pentacosa-10,14,16,22-tetraene-6,2'-oxane]-2-one.
- Ivermectin B1b: (1R,4S,5'S,6R,6'R,8R,10E,12S,13S,14E,16E,20R,21R,24S)-21,24-dihydroxy-12-[(2R,4S,5S,6S)-5-[(2S,4S,5S,6S)-5-hydroxy-4-methoxy-6-methyloxan-2-yl]oxy-4-methoxy-6-methyloxan-2-yl]oxy-5',11,13,22-tetramethyl-6'-(propan-2-yl)spiro[3,7,19-trioxatetracyclo[15.6.1.1⁴,⁸.0²⁰,²⁴]pentacosa-10,14,16,22-tetraene-6,2'-oxane]-2-one.^[4]

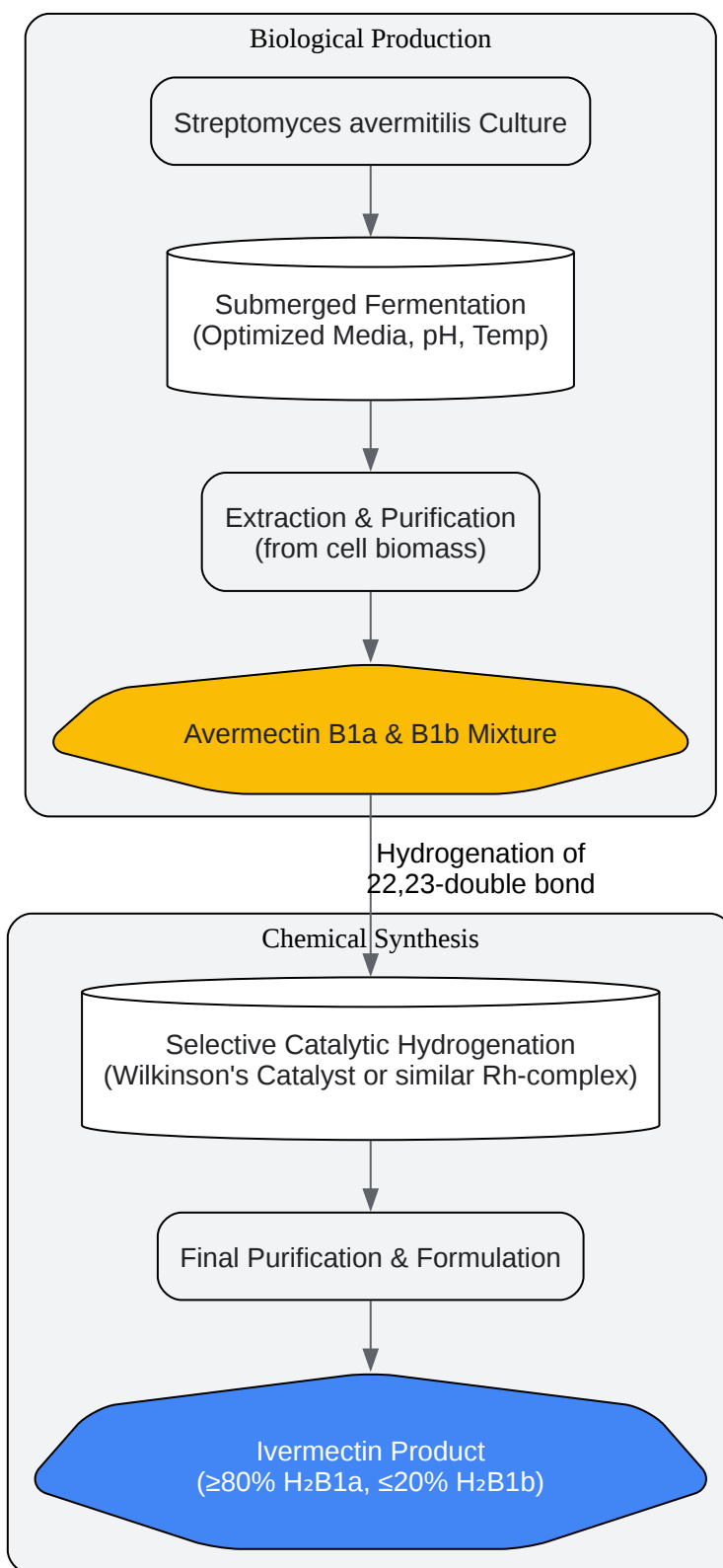
Physicochemical Properties

The physicochemical properties of the two ivermectin components are summarized in the table below. The overall molecule is lipophilic, which contributes to its pharmacokinetic profile and distribution in the body.

Property	Ivermectin B1a (H ₂ B1a)	Ivermectin B1b (H ₂ B1b)
Molecular Formula	C ₄₈ H ₇₄ O ₁₄	C ₄₇ H ₇₂ O ₁₄
Molecular Weight	875.10 g/mol [1][5]	861.09 g/mol [1][4]
CAS Number	71827-03-7	70209-81-3[4]
Appearance	White solid / powder	White solid / powder
Melting Point	149-153 °C[5]	Data not readily available
Solubility	Insoluble in water and hexane. Soluble in methanol, DMSO, chloroform, ethanol, ethyl acetate, acetone, and acetonitrile.[5]	Insoluble in water.
logP (Octanol/Water)	3.3 (Computed)	3.8 (Computed)[4]

Synthesis and Production Workflow

The production of ivermectin is a two-stage semi-synthetic process. It begins with the microbial fermentation of *Streptomyces avermitilis* to produce the natural avermectin precursors, followed by a selective chemical hydrogenation step.



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Workflow for the semi-synthetic production of Ivermectin.

Experimental Protocols

Protocol: Fermentation of *S. avermitilis*

This protocol is a representative summary for the production of the avermectin precursors.

- **Inoculum Preparation:** A pure culture of *Streptomyces avermitilis* is grown on a suitable agar medium (e.g., Yeast Extract-Malt Extract Agar) for 7-10 days. Colonies are then used to inoculate a seed medium in a shake flask.[\[6\]](#)
- **Seed Culture:** The seed culture is incubated for 24-48 hours at approximately 28-31°C with continuous agitation to generate sufficient biomass.[\[7\]](#)
- **Production Fermentation:** The seed culture (typically 5-10% v/v) is transferred to a production fermenter containing an optimized growth medium. A representative medium (SM2) contains soluble corn starch, yeast extract, KCl, CaCO₃, and MgSO₄ at a pH of 7.0-7.2.[\[7\]](#)[\[8\]](#)
- **Incubation:** The fermentation is carried out for 10-14 days at 28-31°C with controlled aeration and agitation.[\[7\]](#)
- **Extraction:** As avermectin is primarily an intracellular product, the cell biomass is harvested by centrifugation. The cell pellet is then extracted with an organic solvent, such as methanol, to solubilize the avermectin components.[\[6\]](#)
- **Purification:** The crude extract is then purified using chromatographic techniques to yield a concentrated mixture of avermectin B1a and B1b.

Protocol: Hydrogenation of Avermectin B1

The conversion of avermectin to ivermectin involves the selective reduction of the C22-C23 double bond.

- **Catalyst:** A homogeneous rhodium-based catalyst, such as Wilkinson's catalyst (chlorotris(triphenylphosphine)rhodium(I)), is typically employed for this selective hydrogenation.[\[5\]](#) Other rhodium-phosphine complexes with hydrazine may also be used.[\[9\]](#)
[\[10\]](#)

- **Reaction Conditions:** The ivermectin mixture is dissolved in a suitable organic solvent (e.g., aromatic hydrocarbons). The catalyst is added, and the reaction is carried out under a hydrogen atmosphere (0.1 to 15 MPa) at an elevated temperature (60 to 100 °C).[9]
- **Monitoring and Quenching:** The reaction is monitored by HPLC until the starting material is consumed.
- **Purification:** Upon completion, the catalyst is removed, and the resulting ivermectin mixture is purified through crystallization and/or chromatography to meet pharmaceutical standards.

Protocol: Quantification by Reverse-Phase HPLC

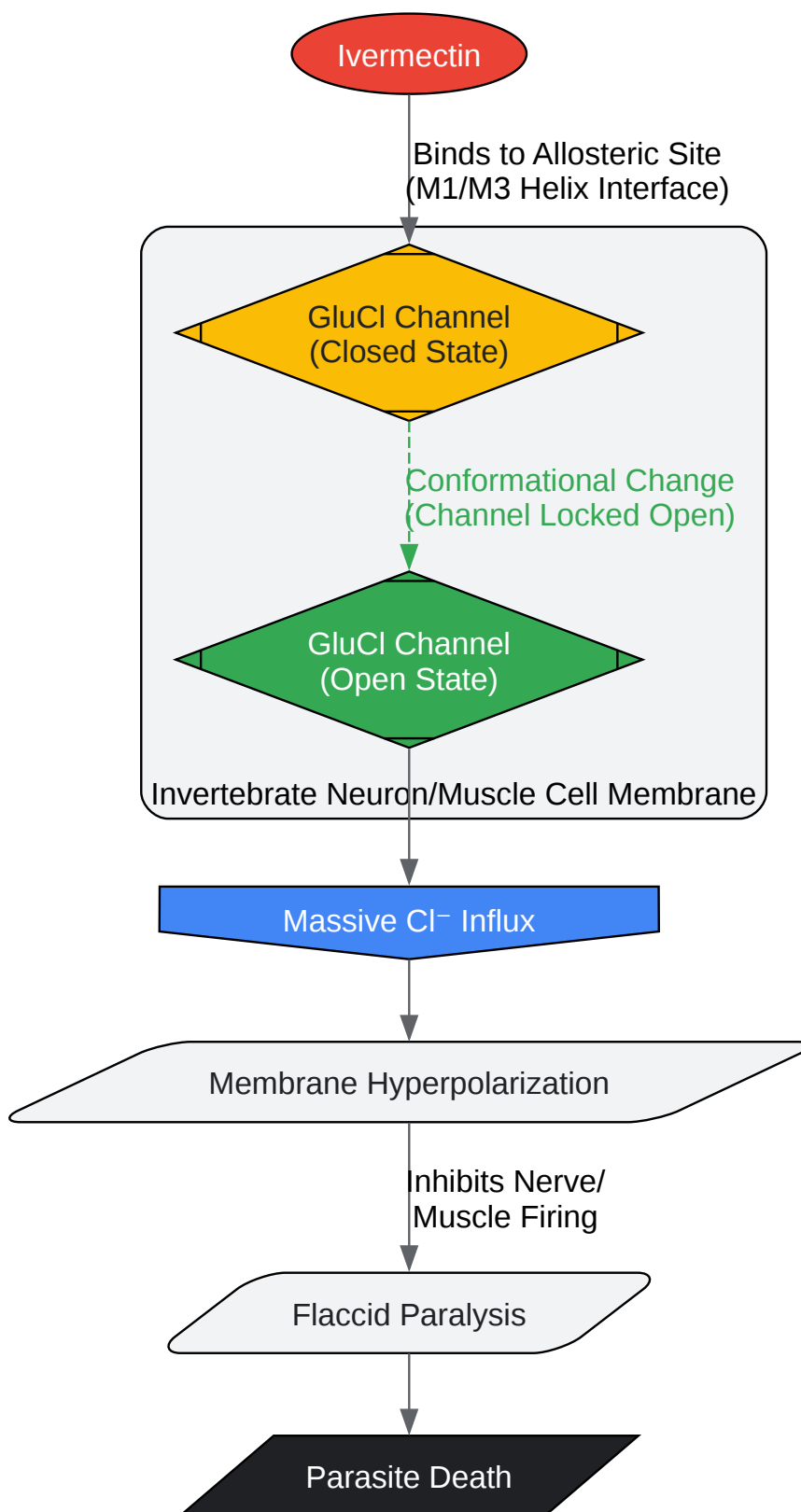
This is a representative protocol for the analytical quantification of ivermectin in pharmaceutical formulations.

- **Chromatographic System:** A standard HPLC system equipped with a UV detector.
- **Column:** A C18 reversed-phase column (e.g., KROMASIL C18, 150 mm x 4.6 mm, 5 µm particle size).[11]
- **Mobile Phase:** An isocratic mobile phase, typically a mixture of methanol and water (e.g., 90:10 v/v) or acetonitrile, methanol, and water.[11][12]
- **Flow Rate:** 1.0 mL/min.[11][12]
- **Detection:** UV detection at a wavelength of 245 nm or 254 nm.[11][13]
- **Sample Preparation:** A standard stock solution of ivermectin is prepared in the mobile phase or methanol. Test samples are accurately weighed, dissolved, and diluted to fall within the linear range of the calibration curve (e.g., 5-25 µg/mL).[12]
- **Analysis:** Inject equal volumes (e.g., 10-20 µL) of the standard and sample solutions. The concentration of ivermectin is determined by comparing the peak area of the analyte in the sample to the calibration curve generated from the standards.[12]

Mechanism of Action: Signaling Pathway

Ivermectin's primary molecular target in invertebrates is the glutamate-gated chloride channel (GluClR), a pentameric ligand-gated ion channel crucial for inhibitory neurotransmission.^{[2][14]} Ivermectin acts as a positive allosteric modulator, binding to a site distinct from the glutamate-binding site.

The binding site is located in the transmembrane domain, at the interface between adjacent subunits, specifically involving the M3 helix of one subunit and the M1 helix of the neighboring subunit.^{[2][3]} This binding "locks" the channel in an open conformation, leading to a persistent and essentially irreversible influx of chloride ions (Cl^-).^{[1][15]} The resulting hyperpolarization of the neuronal or muscle cell membrane prevents the transmission of electrical signals, causing flaccid paralysis and eventual death of the parasite.^[1]



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Signaling pathway of Ivermectin's mechanism of action.

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